

Physical properties of Ethyl 2-butynoate (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-butynoate*

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Technical Guide: Physical Properties of Ethyl 2-butynoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Ethyl 2-butynoate**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is utilized.

Quantitative Data Summary

The physical properties of **Ethyl 2-butynoate** are summarized in the table below. These values have been compiled from various sources and represent a range of experimentally determined data.

Physical Property	Value	Conditions
Boiling Point	160-161 °C	at 730 mmHg[1][2][3][4][5]
163 °C	Not specified	
160 °C	Not specified[6]	
Density	0.962 g/mL	at 25 °C[1][2][3][4][5]
0.967 g/mL	Not specified[6][7]	

Experimental Protocols

The following sections detail standard laboratory protocols for the determination of boiling point and density of a liquid compound such as **Ethyl 2-butyanoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid.

2.1.1. Thiele Tube Method

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), heating source (e.g., Bunsen burner or hot plate), and mineral oil.
- Procedure:
 - A small amount of **Ethyl 2-butyanoate** (approximately 0.5 mL) is placed into the small test tube.
 - The capillary tube is placed inside the test tube with its open end downwards.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in the Thiele tube containing mineral oil, ensuring the oil level is above the side arm to allow for proper convection.
 - The side arm of the Thiele tube is gently heated.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - Heating is discontinued when a steady stream of bubbles is observed.
 - The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[8]

2.1.2. Simple Distillation Method

This method is suitable when a larger quantity of the liquid is available and purification is also desired.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - A sample of **Ethyl 2-butynoate** (at least 5 mL) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser.
 - The liquid is heated to its boiling point.
 - The temperature is recorded when the vapor temperature stabilizes as the liquid condenses and is collected in the receiving flask. This stable temperature is the boiling point.^[2] It is also important to record the atmospheric pressure at the time of the measurement.

Determination of Density

Density is the mass of a substance per unit volume.

2.2.1. Direct Mass and Volume Measurement

This is a straightforward method for determining the density of a liquid.

- Apparatus: Graduated cylinder (e.g., 10 mL or 25 mL) and an analytical balance.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured and recorded.

- A known volume of **Ethyl 2-butynoate** is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is measured and recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.[1][4][9] For higher accuracy, the measurements should be repeated and an average value calculated.

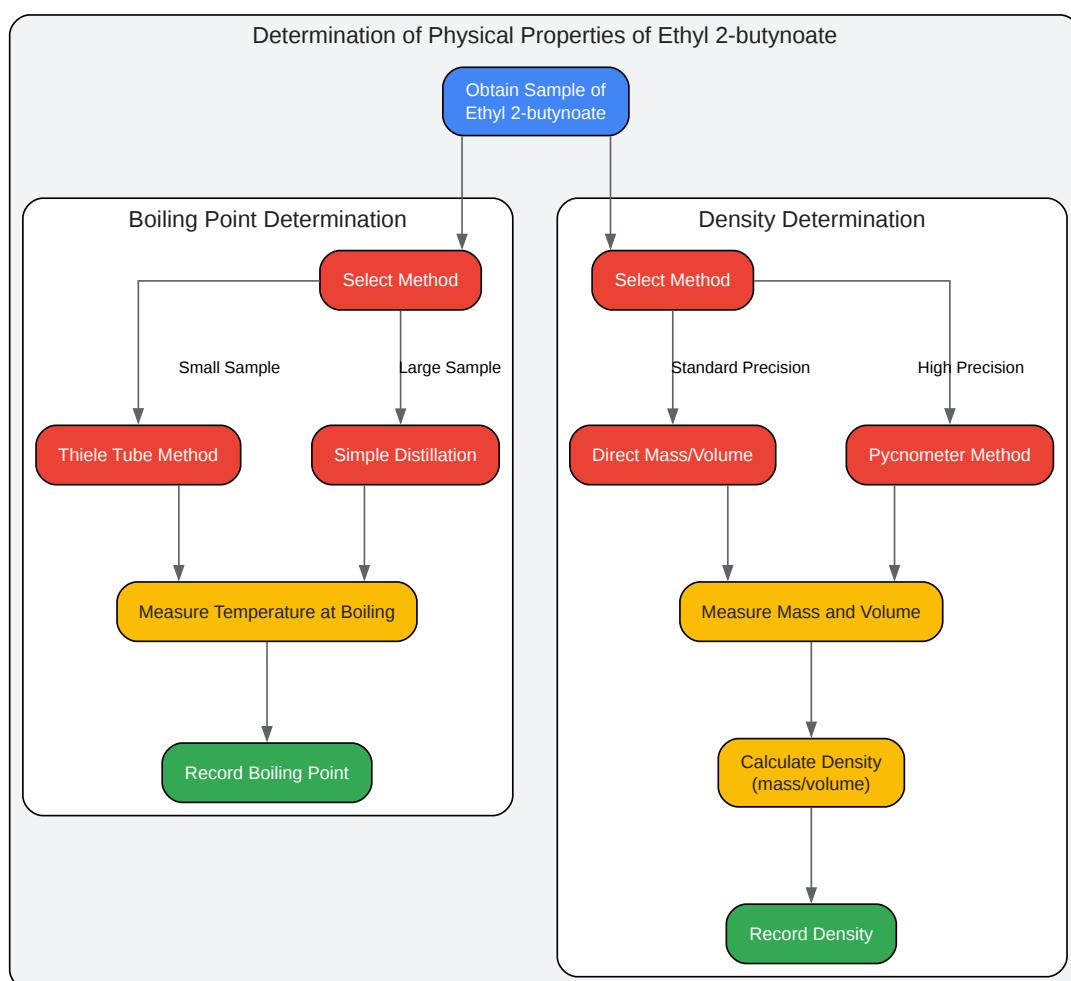
2.2.2. Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, which allows for a more precise density determination.

- Apparatus: Pycnometer (a small glass flask with a ground-glass stopper having a capillary tube), analytical balance, and a constant temperature bath.
- Procedure:
 - The mass of the clean and dry pycnometer is accurately determined.
 - The pycnometer is filled with **Ethyl 2-butynoate**, and the stopper is inserted. Excess liquid that emerges from the capillary is carefully wiped off.
 - The mass of the pycnometer filled with the liquid is determined.
 - The mass of the liquid is calculated by subtraction.
 - The procedure is repeated with a reference liquid of known density (e.g., deionized water) at the same temperature to accurately determine the volume of the pycnometer.
 - The density of **Ethyl 2-butynoate** is then calculated using the determined mass and the calibrated volume of the pycnometer.

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **Ethyl 2-butyanoate**.



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Caption: Workflow for determining the boiling point and density of **Ethyl 2-butynoate**.

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